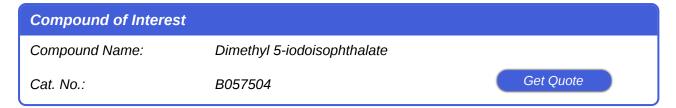


An In-depth Technical Guide to Dimethyl 5iodoisophthalate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and applications of **Dimethyl 5-iodoisophthalate**, a key building block in modern organic and medicinal chemistry.

Chemical and Physical Properties

Dimethyl 5-iodoisophthalate is a white to light yellow crystalline solid. It is characterized by the presence of an iodo group and two methyl ester functionalities on a benzene ring. This substitution pattern makes it a versatile intermediate for introducing the isophthalate moiety and for further functionalization via reactions involving the iodine atom.

Table 1: General and Chemical Properties



Property	Value	Source
CAS Number	51839-15-7	[1][2][3][4][5]
Molecular Formula	C10H9IO4	[1][2][3][4][5]
Molecular Weight	320.08 g/mol	[1][2][3][5]
IUPAC Name	dimethyl 5-iodobenzene-1,3- dicarboxylate	[2]
Synonyms	5-lodoisophthalic acid dimethyl ester, Dimethyl 5- iodobenzene-1,3-dicarboxylate	[1][5]
Appearance	White to light yellow powder to crystal	
Purity	>98.0% (GC)	

Table 2: Physical and Spectroscopic Properties

Property	Value -	Source
Melting Point	102.0 to 106.0 °C	[4]
Boiling Point	160 °C at 1 mm Hg	[4][6]
Density	1.708 ± 0.06 g/cm ³ (Predicted)	[4][6]
Solubility	Chloroform (Slightly), Methanol (Slightly, Heated)	[4][6]
¹H NMR (400 MHz, CDCl₃) δ	8.62 (t, J = 1.4 Hz, 1H), 8.53 (s, 2H, J = 1.4 Hz), 3.94 (s, 6H)	[4][7]
13 C NMR (100 MHz, CDCl ₃) δ	165.2 (2C), 142.9 (2C), 132.6 (2C), 130.2, 93.8, 53.1 (2C)	[4][7]
Mass Spectrum (EI) m/z	320 (M+)	[4][7]
HRMS (EI) for C10H9IO4	Calculated: 319.9546, Found: 319.9553	[4][7]



Table 3: Crystallographic Data

Parameter	Value	Source
Crystal System	Orthorhombic	[2]
Space Group	P n a 21	[2]
Unit Cell Dimensions	a = 7.7483 Å, b = 19.3451 Å, c = 7.2338 Å	[2]
Angles	$\alpha = 90^{\circ}$, $\beta = 90^{\circ}$, $\gamma = 90^{\circ}$	[2]

Experimental Protocols

The synthesis of **Dimethyl 5-iodoisophthalate** is most commonly achieved through a diazotization-iodination reaction starting from Dimethyl 5-aminoisophthalate.[4][7][8]

Synthesis of Dimethyl 5-iodoisophthalate

Materials:

- · Dimethyl 5-aminoisophthalate
- 2 M Hydrochloric acid
- Sodium nitrite (NaNO₂)
- Potassium iodide (KI)
- Dichloromethane (CH₂Cl₂)
- Ethyl acetate
- · Saturated brine solution
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Hexanes



Procedure:

- Under an argon atmosphere, add Dimethyl 5-aminoisophthalate (6.27 g, 30.0 mmol) to 39
 mL of 2 M hydrochloric acid pre-cooled in an ice bath.
- Stir the reaction mixture at 0 °C or lower for several minutes.
- Slowly add a pre-cooled aqueous solution of sodium nitrite (2.52 g, 36.5 mmol in 21.6 mL of water) dropwise to the reaction mixture.
- Add 30 mL of dichloromethane and continue stirring for 5 hours as the reaction mixture is brought to room temperature.
- Cool the mixture in an ice bath and slowly add an aqueous solution of potassium iodide (7.47 g, 45.0 mmol in 70 mL of water) dropwise.
- Stir the resulting mixture at room temperature for 12 hours.
- Extract the agueous layer with ethyl acetate.
- Wash the combined organic layers with saturated brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Purify the crude product by silica gel column chromatography using hexanes as the eluent to yield **Dimethyl 5-iodoisophthalate**.

Applications in Research and Development

Dimethyl 5-iodoisophthalate serves as a crucial intermediate in the synthesis of a variety of compounds, particularly in the pharmaceutical and agrochemical industries.[1] Its utility stems from the presence of multiple reactive sites that allow for diverse chemical transformations.

Precursor for Radiolabeling: It is used in the synthesis of succinimidyl 3-iodobenzoate (SIB), which can be complexed with DOTA as a prosthetic group for multi-modal labeling. This application is significant for enhancing the tumor uptake of radiolabelled monoclonal antibodies (mAbs), thereby improving the efficacy of cancer imaging and therapy.[4][6]



- Building Block for Novel Pharmaceuticals: The unique structure of **Dimethyl 5**iodoisophthalate makes it a valuable starting material for the development of new
 therapeutic agents, especially in oncology.[6]
- Proteomics Research: It is described as a dicarboxyl iodobenzene compound for use in proteomics research.[5]

Safety and Handling

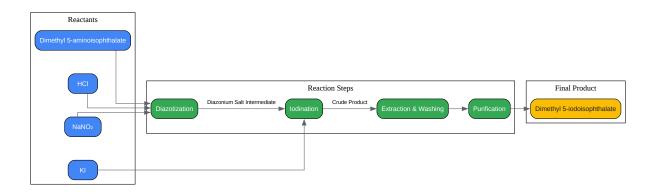
Dimethyl 5-iodoisophthalate is classified as an irritant.[6] It is important to handle this compound with appropriate safety precautions.

- Hazard Statements: Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).[2]
- Precautionary Measures: Use only in a well-ventilated area and avoid breathing dust. Wear
 protective gloves, protective clothing, eye protection, and face protection. Wash thoroughly
 after handling.[1]

Visualizations

Logical Workflow for the Synthesis of Dimethyl 5iodoisophthalate





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Caption: Synthesis workflow for **Dimethyl 5-iodoisophthalate**.

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